

Technical Dossier on 3-methoxy-N,N-diphenylbenzamide: Physicochemical Properties and Synthetic Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-methoxy-N,N-diphenylbenzamide

Cat. No.: B4610285

[Get Quote](#)

For the attention of: Researchers, Scientists, and Drug Development Professionals.

Disclaimer: This document provides a comprehensive overview of the known properties and synthesis of **3-methoxy-N,N-diphenylbenzamide**. It is critical to note that, following an extensive literature review, no significant biological activity or pharmacological data has been published for this specific compound. The "biological context" section is provided for informational purposes only and discusses the activities of the broader benzamide and methoxybenzamide classes of molecules, which should not be extrapolated to **3-methoxy-N,N-diphenylbenzamide** without experimental validation.

Executive Summary

3-methoxy-N,N-diphenylbenzamide is an organic compound that has been synthesized and primarily investigated for its nonlinear optical (NLO) properties. To date, the scientific literature does not contain information regarding its biological activity, mechanism of action, or its effects in biological systems. This dossier collates the available physicochemical data and detailed experimental protocols for its synthesis and characterization.

Physicochemical and Nonlinear Optical Properties

The key quantitative data available for **3-methoxy-N,N-diphenylbenzamide** are summarized in the table below. These properties are primarily related to its characterization as a nonlinear optical material.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₁₇ NO ₂	[1]
Molecular Weight	303.36 g/mol	[1]
Melting Point	402 K (129 °C)	[1]
Crystal System	Orthorhombic	[1][2]
Space Group	Pbca	[1][2]
FTIR Carbonyl Peak (C=O)	1649 cm ⁻¹	[1][2]
UV-Vis Absorption Maximum	406 nm	[2]
Optical Transmission	59% in the visible region	[1][2]
Second Harmonic Generation (SHG) Efficiency	2.7 times that of KDP	[1]

Experimental Protocols

Synthesis of 3-methoxy-N,N-diphenylbenzamide

The synthesis of **3-methoxy-N,N-diphenylbenzamide** is achieved through the benzylation of N,N-diphenylamine with 3-methoxybenzoyl chloride.[1][2]

Materials:

- N,N-diphenylamine
- 3-methoxybenzoyl chloride
- Potassium carbonate (K₂CO₃)
- Tetrabutylammonium bromide (TBAB) (catalytic amount)

- Acetonitrile (solvent)
- Methanol (for recrystallization)
- Deionized water
- Ice

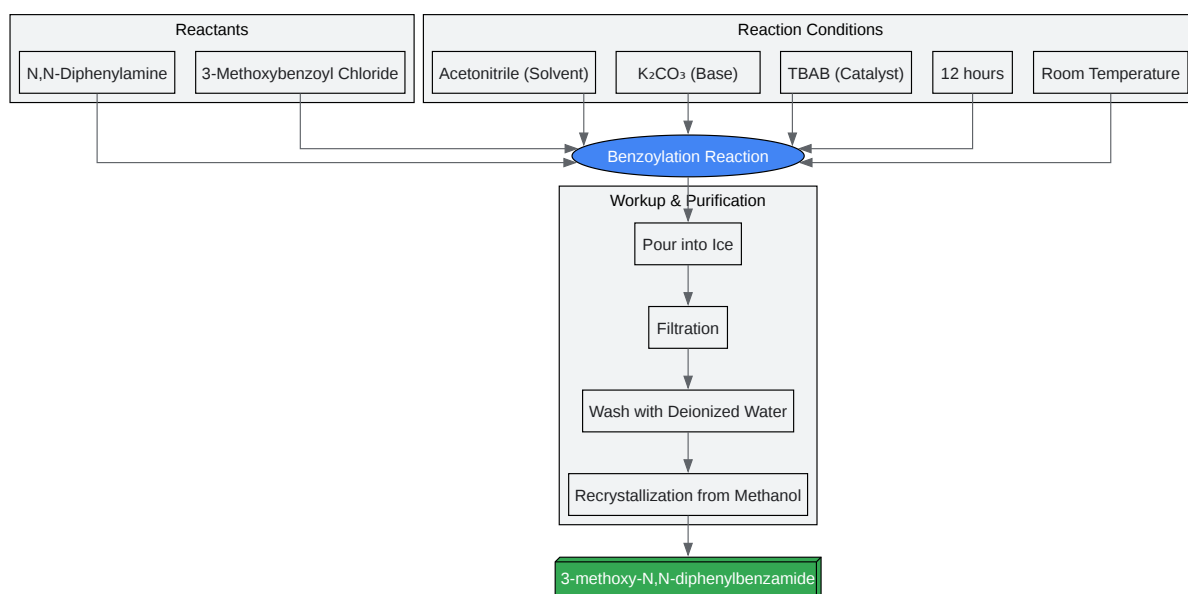
Procedure:

- A mixture of diphenylamine (3 mmol), K_2CO_3 (3 mmol in methanol), and a catalytic amount of TBAB (1 mmol) is prepared in acetonitrile (20 mL).
- 3-methoxybenzoyl chloride (3 mmol) is added to the mixture.
- The contents are stirred at room temperature for 12 hours.
- The progress of the reaction is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is poured into ice pieces (20 g) to obtain the crude product.
- The solid precipitate is filtered and subsequently washed with deionized water.
- The crude product is purified by recrystallization from 30 mL of hot methanol (35-40 °C).
- The purified product is dried in air. The reported yield is 84%.[\[1\]](#)

Mandatory Visualizations

Synthesis Workflow

The following diagram illustrates the synthetic pathway for **3-methoxy-N,N-diphenylbenzamide**.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **3-methoxy-N,N-diphenylbenzamide**.

Biological and Pharmacological Context (General)

As previously stated, there is no published biological data for **3-methoxy-N,N-diphenylbenzamide**. However, the benzamide and methoxybenzamide scaffolds are present

in numerous biologically active compounds, which may provide a rationale for future investigation.

- **Benzamide Derivatives:** The benzamide functional group is a common feature in many pharmaceuticals.[3] Compounds containing this scaffold have demonstrated a wide array of biological activities, including antifungal, antibacterial, insecticidal, anti-inflammatory, and antitumor properties.[3][4][5][6] The amide bond can form hydrogen bonds with biological targets such as enzymes, contributing to their pharmacological effects.[4]
- **Methoxybenzamide Derivatives:** The inclusion of a methoxy group on the benzamide ring can influence the molecule's electronic properties, lipophilicity, and metabolic stability, thereby modulating its biological activity. For instance, 3-methoxybenzamide (a related compound lacking the N,N-diphenyl substitution) is known to be an inhibitor of poly(ADP-ribose) polymerase (PARP), an enzyme involved in DNA repair.[7] Other methoxy- and hydroxy-substituted benzamides have been explored for their antioxidant and antiproliferative activities.[8] The position and number of methoxy groups can significantly impact the biological effects.[8]

Conclusion

3-methoxy-N,N-diphenylbenzamide is a compound with well-documented synthetic procedures and characterization data, primarily in the context of materials science for nonlinear optical applications. There is currently a complete lack of data regarding its biological activity. For researchers in drug discovery, this compound represents an unexplored chemical entity. Any future investigation into its biological effects would be novel and would require initial screening to identify potential areas of pharmacological relevance. The information on related benzamide scaffolds suggests that such investigations could be of interest, but any hypotheses would need to be tested through rigorous experimental work.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. nanobioletters.com [nanobioletters.com]
- 4. Synthesis and Biological Activity of Benzamides Substituted with Pyridine-Linked 1,2,4-Oxadiazole - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. go.drugbank.com [go.drugbank.com]
- 8. Design, Synthesis and Biological Activity of Novel Methoxy- and Hydroxy-Substituted N-Benzimidazole-Derived Carboxamides - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Dossier on 3-methoxy-N,N-diphenylbenzamide: Physicochemical Properties and Synthetic Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b4610285#biological-activity-of-3-methoxy-n-n-diphenylbenzamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com